

Optimizing Prodiamine Application for Turfgrass Research: A Technical Support Guide

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Compound of Interest

Compound Name: *Prodiamine*

Cat. No.: *B1679157*

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This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols to optimize the use of **Prodiamine** in turfgrass research, with a primary focus on avoiding phytotoxicity.

Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action for **Prodiamine**?

A1: **Prodiamine** is a pre-emergent herbicide belonging to the dinitroaniline family.^[1] Its primary mode of action is the inhibition of microtubule assembly in plant cells.^{[1][2]} It specifically prevents the formation of tubulin, the protein building block of microtubules.^{[1][3]} This disruption halts cell division (mitosis), primarily in the roots and shoots of germinating seeds, preventing them from developing and establishing.

Q2: What are the visual symptoms of **Prodiamine** injury in turfgrass?

A2: Since **Prodiamine** affects root development, symptoms of injury can include stunted growth, poor establishment of new seedlings, and inhibited root formation. Specifically, treated plants may exhibit short, stubby secondary roots with limited root hair development. In cases where sensitive turfgrass is treated, especially at higher rates, you may observe a general lack of vigor, thinning of the turf stand, and reduced ability to recover from stress. For newly seeded areas, a failure of seedlings to emerge is the primary symptom.

Q3: How do environmental factors influence **Prodiamine**'s efficacy and potential for turfgrass injury?

A3: Environmental conditions play a critical role.

- **Soil Temperature:** **Prodiamine** application is often timed to soil temperatures. For preventing summer annual weeds like crabgrass, application should occur before soil temperatures consistently reach 55°F (13°C).
- **Moisture:** **Prodiamine** requires activation by at least 0.5 inches of rainfall or irrigation within 14 days of application to create a chemical barrier in the soil. Excessive rainfall can dilute the product, while insufficient moisture can limit its movement into the soil where seeds germinate.
- **Sunlight:** **Prodiamine** can be broken down by sunlight (photodegradation), which is why it's important for it to be watered into the soil.
- **Soil Composition:** Efficacy can be reduced in soils with high organic matter content due to the herbicide binding to organic particles. It performs best in neutral to slightly acidic soils.

Q4: Can I use **Prodiamine** on newly seeded or sodded turfgrass?

A4: No. Applying **Prodiamine** to newly seeded turf will inhibit germination and kill the establishing grass. It is recommended to wait at least 60 days after seeding, or until after the second mowing, before applying **Prodiamine**. For new sod, you should not apply **Prodiamine** until the sod has firmly rooted and the edges have filled in.

Troubleshooting Guide

Problem 1: I applied **Prodiamine** at the recommended rate, but I'm observing significant turfgrass injury (stunting, poor rooting).

Potential Cause	Troubleshooting Step
Turfgrass Stress	Avoid applying Prodiamine to turf that is already stressed due to drought, low fertility, or pest damage, as this increases the risk of injury.
Incorrect Mowing Height	For sensitive species like creeping bentgrass, mowing heights below 0.5 inches can lead to a shallow root system that comes into contact with the herbicide barrier, inhibiting new root formation.
Immature Turf	Turf less than one year old, particularly Kentucky bluegrass, can show significant quality loss from single high-rate applications (≥ 1.4 kg/ha). Consider using lower rates or split applications on juvenile turf.
Recent Overseeding	Injury is likely if Prodiamine is applied before the secondary roots of new seedlings have reached the second inch of soil. Ensure sufficient time has passed since overseeding.
Soil Buildup	Repeated applications over several years can lead to soil buildup, increasing the risk of injury to desirable plants.

Problem 2: My **Prodiamine** application resulted in poor weed control.

Potential Cause	Troubleshooting Step
Improper Activation	Prodiamine must be "watered in" with at least 0.5 inches of irrigation or rainfall within 14 days to move it into the soil and form a barrier. Failure to activate will result in poor control.
Application Timing	Applications must be made before target weeds germinate. Prodiamine has no post-emergent activity and will not control weeds that have already emerged.
Disturbed Herbicide Barrier	Cultural practices like aeration or disking after application can disrupt the chemical barrier in the soil, leading to reduced weed control. Aerate before applying Prodiamine.
Herbicide Resistance	Some weed populations, such as Poa annua (annual bluegrass), have developed resistance to Prodiamine and other Group 3 herbicides. If resistance is suspected, rotate to a herbicide with a different mode of action.
Incorrect Application Rate	Using a rate that is too low for the target weed pressure or desired length of control will result in efficacy failure. Always calibrate equipment and use the proper rate for your specific conditions.

Data & Application Rates

Quantitative data from various sources are summarized below. Note that rates can vary significantly based on turfgrass species, soil type, and the formulation of the product used. Always consult the product label for specific instructions.

Table 1: Maximum Annual Application Rates for **Prodiamine** 65 WDG by Turfgrass Species

Turfgrass Species	Maximum Rate (lbs. a.i./acre/year)	Maximum Rate (lbs. Product/acre/year)
Bermudagrass, Bahiagrass, Centipedegrass, Seashore Paspalum, St. Augustinegrass, Tall Fescue, Zoysiagrass	1.5	395
Buffalograss, Kentucky Bluegrass, Perennial Ryegrass	1.0	263

Data adapted from product labels. Note: "a.i." refers to active ingredient. Product rates are for a specific granular formulation (0.38% a.i.) and will differ for other formulations like Water Dispersible Granules (WDG).

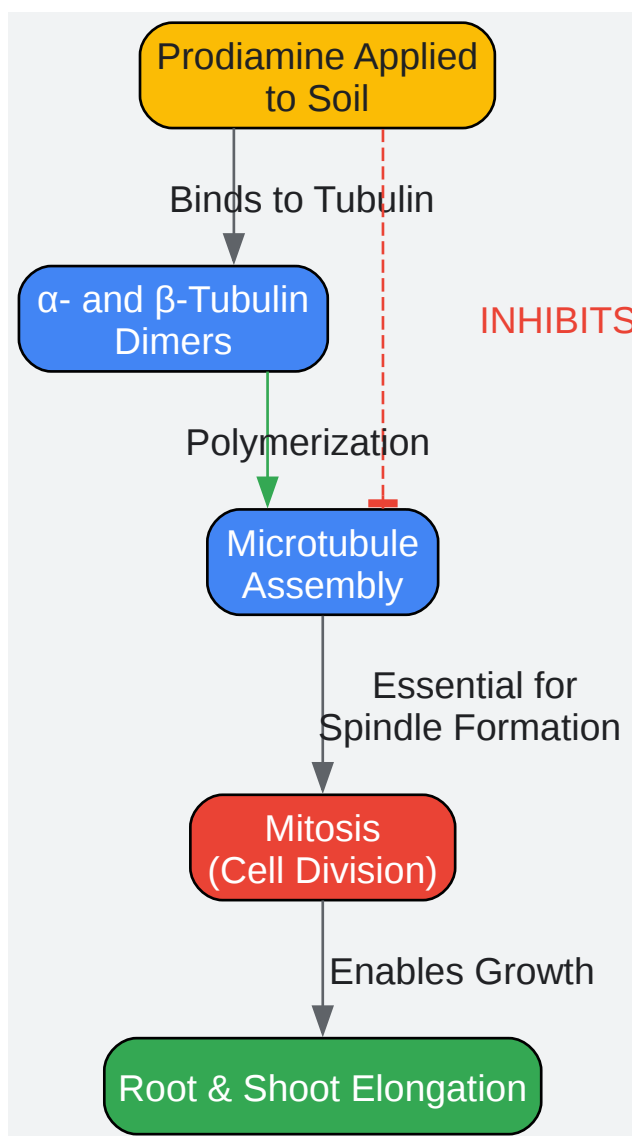
Table 2: Recommended **Prodiamine** 65 WDG Application Rates for Crabgrass Control

Desired Length of Control	Oz. of Product per 1,000 sq. ft.
2-3 Months	0.185
3-4 Months	0.28
4-5 Months	0.37
5-6 Months	0.42
6-8 Months	0.55 - 0.83

Rates are for a 65% Water Dispersible Granule (WDG) formulation. Rates depend on turfgrass tolerance. Always start with lower rates in research settings.

Visualizations

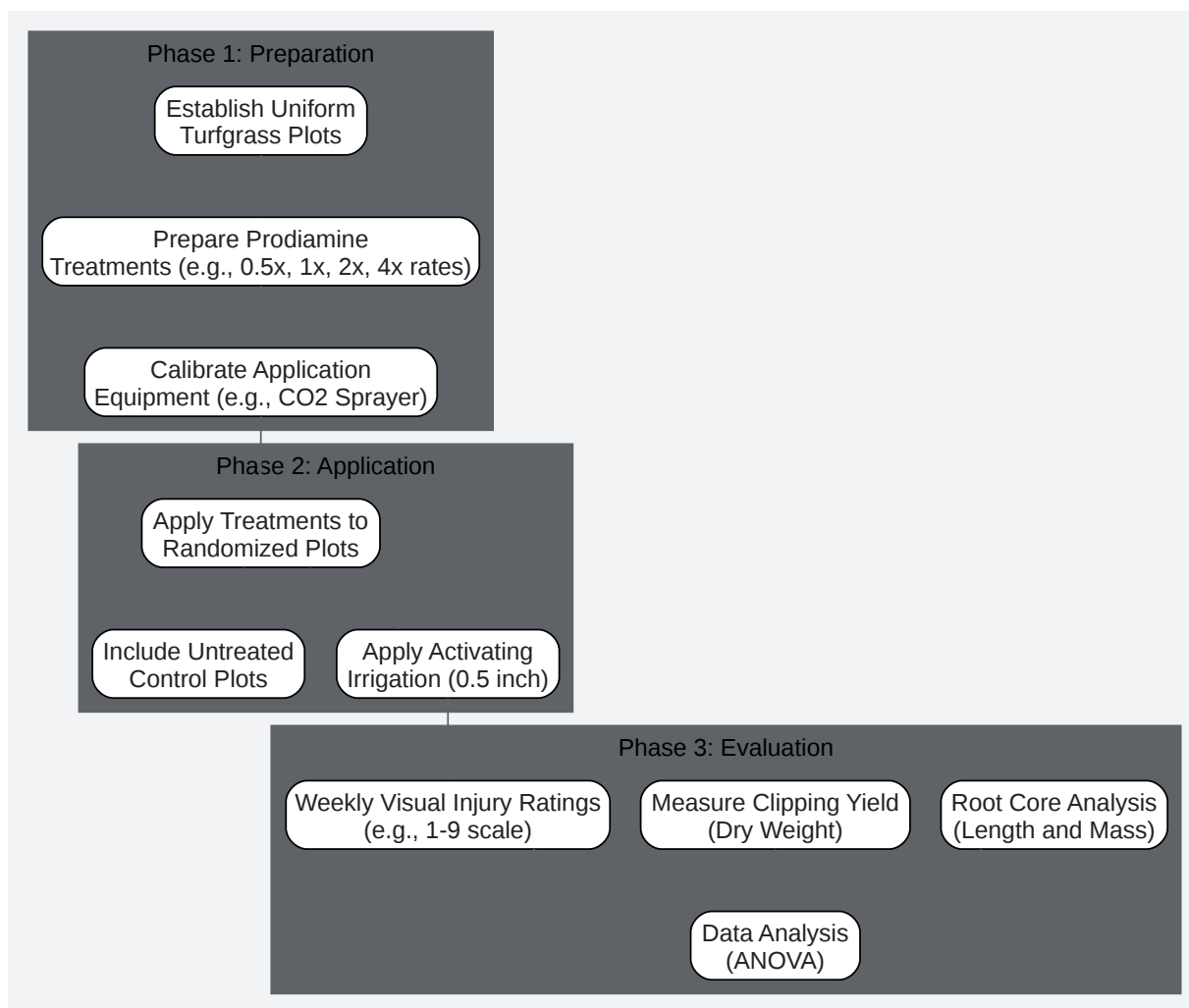
Prodiamine's Mode of Action



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Caption: **Prodiamine** inhibits microtubule assembly, halting cell division and growth.

Experimental Workflow for Determining Turfgrass Phytotoxicity



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Caption: Workflow for a **Prodiamine** phytotoxicity trial on turfgrass.

Experimental Protocols

Protocol 1: Determining the Maximum Safe Rate of **Prodiamine** on a Turfgrass Cultivar

This protocol is designed to assess turfgrass tolerance and identify the threshold at which phytotoxicity occurs.

1. Objective: To determine the maximum application rate of a specific **Prodiamine** formulation (e.g., 65 WDG) that can be safely applied to an established turfgrass cultivar without causing significant injury or reduction in quality.

2. Materials:

- Established, uniform plots of the target turfgrass species (e.g., 'Princess-77' Bermudagrass).
- **Prodiamine** 65 WDG (or other formulation being tested).
- Calibrated research sprayer (e.g., CO₂-pressurized backpack sprayer with appropriate nozzles).
- Digital scale (for measuring herbicide).
- Measuring containers.
- Plot markers.
- Data collection sheets or device.
- Personal Protective Equipment (PPE) as per product label.

3. Experimental Design:

- Treatments:
 - T1: Untreated Control
 - T2: **Prodiamine** @ 0.5x the recommended label rate
 - T3: **Prodiamine** @ 1x the recommended label rate

- T4: **Prodiamine** @ 2x the recommended label rate (to simulate overlap)
- T5: **Prodiamine** @ 4x the recommended label rate
- Design: Randomized Complete Block Design (RCBD) with 4 replications.
- Plot Size: Minimum of 2m x 2m per plot.

4. Procedure:

- Pre-Application:
 - Ensure turf is healthy, actively growing, and not under any environmental stress.
 - Mow the entire experimental area to a uniform height 1-2 days prior to application.
 - Calibrate the sprayer to deliver a known volume of liquid per unit area (e.g., 2 gallons per 1,000 sq. ft.).
- Treatment Preparation & Application:
 - Calculate the amount of **Prodiamine** needed for each treatment level based on plot size.
 - Accurately weigh the **Prodiamine** for each treatment and mix with a known volume of water to create the spray solution.
 - Apply the treatments uniformly to their assigned plots, walking at a consistent speed.
- Post-Application:
 - Within 24 hours of application (and no later than 14 days), apply 0.5 inches of irrigation to activate the herbicide.
 - Resume normal maintenance practices (mowing, irrigation) for the duration of the trial.

5. Data Collection and Evaluation:

- Visual Phytotoxicity Ratings: At 7, 14, 21, and 28 days after treatment (DAT), visually assess each plot for signs of injury. Use a scale of 1 to 9, where 1 = dead turf, 7 = acceptable quality

(no visible injury), and 9 = ideal turf.

- Turfgrass Quality: At the same intervals, rate overall turf quality (color, density, uniformity) on a 1-9 scale.
- Clipping Yield: Collect clippings from a measured strip within each plot at regular intervals. Dry the clippings in an oven until a constant weight is achieved and record the dry weight.
- Root Analysis: At the conclusion of the study (e.g., 60 DAT), collect soil cores from each plot to assess root length, density, and biomass.

6. Data Analysis: Analyze the collected data using Analysis of Variance (ANOVA) to determine if there are statistically significant differences between the treatments for each evaluation metric. Use a mean separation test (e.g., Tukey's HSD) to identify which application rates cause significant injury compared to the untreated control.

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